

# Physicochemical characteristics of 6-methoxy-1H-indol-4-amine

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## Compound of Interest

Compound Name: 6-methoxy-1H-indol-4-amine

Cat. No.: B1592188

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## Molecular and Chemical Identity

A precise understanding of a compound's identity is the bedrock of all subsequent research. The fundamental identifiers for **6-methoxy-1H-indol-4-amine** are consolidated below. This information is critical for accurate database searching, regulatory documentation, and unambiguous scientific communication.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	<b>6-methoxy-1H-indol-4-amine</b>	N/A
CAS Number	282547-67-5	[3][4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O	[3][4]
Molecular Weight	162.19 g/mol	[3][4]
Canonical SMILES	<chem>COC1=CC2=C(C=C1)C(=CN2)N</chem>	N/A
InChI	InChI=1S/C9H10N2O/c1-12-7-3-6(10)8-5-11-9(8)4-7/h3-5,11H,10H2,1H3	N/A

| InChIKey | Not readily available in searched sources. | N/A |

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## References

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